

Europium Iodide: A Comprehensive Technical Guide to Crystal Structure and Properties

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Compound of Interest

Compound Name: *Europium iodide*

Cat. No.: *B1346945*

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This in-depth technical guide provides a comprehensive overview of the crystal structure and properties of **europium iodide**, with a focus on europium(II) iodide (EuI_2) and europium(III) iodide (EuI_3). This document is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the synthesis, characterization, and potential applications of these materials.

Crystal Structure

Europium iodide exists in two primary oxidation states, Eu^{2+} and Eu^{3+} , leading to distinct crystal structures for EuI_2 and EuI_3 .

Europium(II) Iodide (EuI_2)

Europium(II) iodide is known to crystallize in at least three different polymorphs, each with a unique crystal structure.^[1]

- Monoclinic ($\text{P2}_1/\text{c}$): This is a common form of EuI_2 . The structure consists of Eu^{2+} ions coordinated to seven iodide ions, forming distorted pentagonal bipyramids. These polyhedra share both corners and edges.^[2]
- Orthorhombic (Pbca): This polymorph is isostructural with strontium iodide (SrI_2).^[1]
- Orthorhombic (Pnma): This low-temperature phase is formed when EuI_2 is prepared from europium and ammonium iodide in liquid ammonia at 200 K. It is isostructural with the fourth modification of strontium iodide ($\text{SrI}_2\text{-IV}$).^{[1][3]}

The crystallographic data for the known polymorphs of EuI_2 are summarized in the table below.

Property	Monoclinic[2]	Orthorhombic	Orthorhombic (Low Temp)[4]
Crystal System	Monoclinic	Orthorhombic	Orthorhombic
Space Group	$P2_1/c$ (No. 14)	$Pbca$ (No. 61)	$Pnma$ (No. 62)
Lattice Parameters			
a (Å)	7.71	Not available	12.328(2)
b (Å)	8.25	Not available	4.920(1)
c (Å)	7.95	Not available	8.384(1)
α (°)	90.00	90.00	90.00
β (°)	98.70	90.00	90.00
γ (°)	90.00	90.00	90.00
Formula Units (Z)	4	Not available	4
Calculated Density	5.39 g/cm ³	Not available	Not available

Europium(III) Iodide (EuI_3)

Europium(III) iodide adopts the bismuth(III) iodide (BiI_3) crystal structure type.[5] In this structure, each europium(III) ion is octahedrally coordinated to six iodide ions.[5][6]

Property	Europium(III) Iodide (EuI_3)[5]
Crystal System	Rhombohedral
Space Group	$R\bar{3}$ (No. 148)
Coordination	Octahedral

Properties of Europium Iodide

The physical, chemical, and magnetic properties of **europium iodide** are summarized below.

Physical Properties

Property	Europium(II) Iodide (EuI ₂)	Europium(III) Iodide (EuI ₃)[5]
Appearance	Tea yellow powder,[1] reddish-brown solid[7]	Colourless crystals
Molar Mass	405.77 g/mol [1]	532.677 g/mol
Density	5.39 g/cm ³ (calculated for monoclinic phase)	Not available
Melting Point	510 °C (decomposes)[1]	Decomposes[5]
Boiling Point	1120 °C[1]	Not applicable
Solubility	Soluble in water and THF[1]	Insoluble in water[1]

Chemical Properties

Europium(II) iodide is relatively stable but can react with moisture, leading to hydrolysis.[7]

Europium(III) iodide is used as a starting material for the preparation of europium(II) iodide through reduction with hydrogen gas at 350 °C or by thermal decomposition at 200 °C.[5]

Electronic and Magnetic Properties

Europium(II) iodide exhibits interesting magnetic and luminescent properties. The monoclinic phase of EuI₂ is predicted to be ferromagnetic with a calculated band gap of 1.41 eV.[2] A related compound, europium(II) hydride oxide iodide (Eu₅H₂O₂I₄), which can be synthesized from EuI₂, shows blue-green luminescence and a ferromagnetic ordering transition at approximately 10 K.[8][9] The magnetic susceptibility of this compound follows the Curie-Weiss law down to 100 K.[8][9]

Experimental Protocols

Synthesis of Europium(II) Iodide (EuI₂)

Several methods can be employed for the synthesis of EuI₂:

- Reduction of Europium(III) Iodide:

- Method: Reduction of EuI_3 with hydrogen gas.
- Reaction: $2 \text{EuI}_3 + \text{H}_2 \rightarrow 2 \text{EuI}_2 + 2 \text{HI}$
- Conditions: The reaction is typically carried out at 350 °C.[5]
- Thermal Decomposition of Europium(III) Iodide:
 - Method: Thermal decomposition of EuI_3 .
 - Reaction: $2 \text{EuI}_3 \rightarrow 2 \text{EuI}_2 + \text{I}_2$
 - Conditions: This decomposition occurs at 200 °C.[5]
- Reaction with Mercury(II) Iodide:
 - Method: Reaction of elemental europium with mercury(II) iodide.
 - Reaction: $\text{Eu} + \text{HgI}_2 \rightarrow \text{EuI}_2 + \text{Hg}$
 - Protocol: Stoichiometric amounts of europium and mercury(II) iodide are heated together. The more volatile mercury metal can be removed by distillation.
- Reaction with Ammonium Iodide:
 - Method: Reaction of elemental europium with ammonium iodide.
 - Reaction: $\text{Eu} + 2 \text{NH}_4\text{I} \rightarrow \text{EuI}_2 + 2 \text{NH}_3 + \text{H}_2$
 - Conditions: This reaction can be performed at low temperatures (200 K) in liquid ammonia to yield the orthorhombic Pnma phase.[1]

Synthesis of Europium(III) Iodide (EuI_3)

Europium(III) iodide can be prepared through the following methods:

- Direct Reaction:
 - Method: Direct reaction of europium metal with iodine.

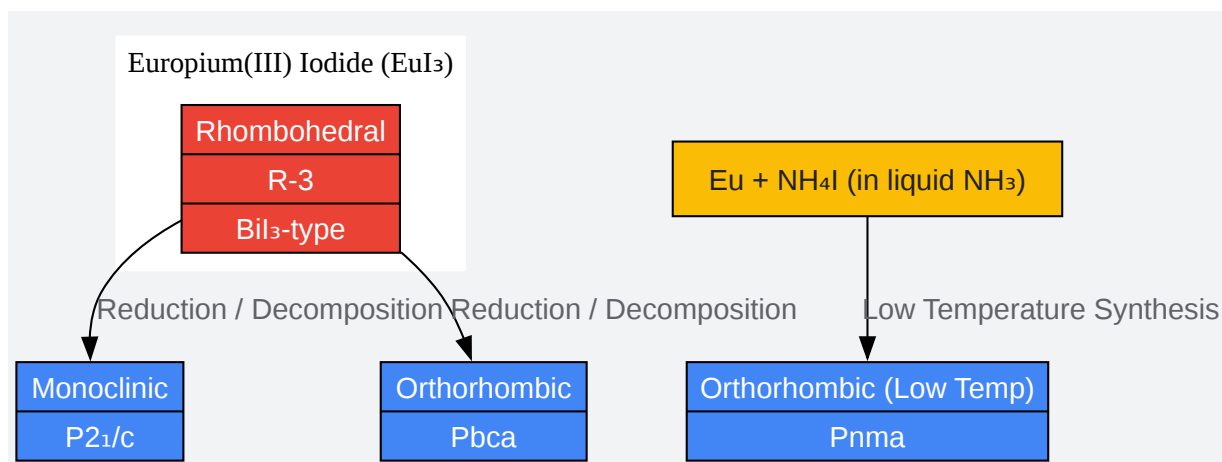
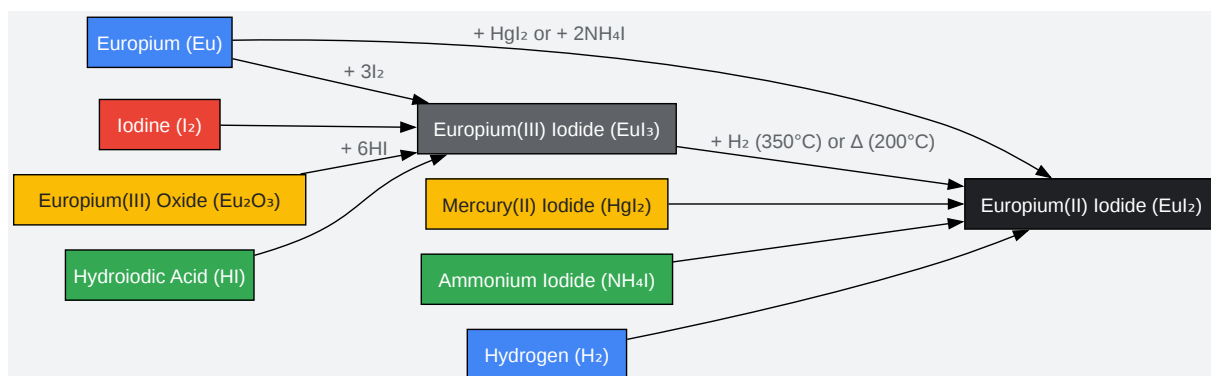
- Reaction: $2 \text{Eu} + 3 \text{I}_2 \rightarrow 2 \text{EuI}_3$
- Protocol: Stoichiometric amounts of europium metal and iodine are reacted, typically in an inert atmosphere to prevent oxidation of europium.
- From Europium Oxide:
 - Method: Dissolving europium(III) oxide or carbonate in hydroiodic acid.
 - Reaction: $\text{Eu}_2\text{O}_3 + 6 \text{HI} \rightarrow 2 \text{EuI}_3 + 3 \text{H}_2\text{O}$
 - Protocol: Europium(III) oxide is dissolved in hydroiodic acid, and the hydrated $\text{EuI}_3 \cdot 9\text{H}_2\text{O}$ can be crystallized from the solution.[5]

Characterization Methods

- X-ray Diffraction (XRD): Single-crystal and powder XRD are essential techniques to determine the crystal structure, phase purity, and lattice parameters of the synthesized **europium iodide** crystals.
- Wavelength-Dispersive X-ray Spectroscopy (WDXS) and Energy-Dispersive X-ray Spectroscopy (EDXS): These techniques are used to confirm the elemental composition and stoichiometry of the compounds.[8]
- Magnetic Susceptibility Measurements: A SQUID (Superconducting Quantum Interference Device) magnetometer can be used to measure the magnetic properties of the materials as a function of temperature and applied magnetic field.
- Luminescence Spectroscopy: Excitation and emission spectra are recorded to investigate the photoluminescent properties of the **europium iodide** compounds.

Visualizations

Synthesis Pathways for Europium Iodides



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